

High-Performance Buffering at pH 9.0: A Technical Guide to AMPSO

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Amino-2-methylpropane-1-sulfonic acid

CAS No.: 86311-35-5

Cat. No.: B1278398

[Get Quote](#)

Executive Summary

In the landscape of Good's buffers, AMPSO (N-(1,1-Dimethyl-2-hydroxyethyl)-3-amino-2-hydroxypropanesulfonic acid) occupies a critical "Goldilocks" zone. With a pKa of 9.0 (at 25°C), it bridges the gap between the physiological range of HEPES/TAPS and the highly alkaline range of CAPSO/CAPS.

While often overshadowed by Tris, AMPSO offers superior thermal stability and solubility, making it the premier choice for assays requiring a stable pH 9.0 environment, such as alkaline phosphatase kinetics and high-pH protein transfer. However, its secondary hydroxyl groups confer metal-chelating properties that researchers must account for in metalloenzyme studies. This guide provides a rigorous technical comparison to help you determine when AMPSO is the superior reagent for your workflow.

Part 1: Physicochemical Profile & Selection Logic

AMPSO is a zwitterionic aminosulfonate. Its structure features a sterically hindered amine and secondary hydroxyls, which contribute to its high solubility and specific metal-binding

characteristics.

Comparative Metrics: AMPSO vs. High-pH Alternatives

The following table contrasts AMPSO with its closest competitors. Note AMPSO's distinct pKa positioning.

Feature	AMPSO	TAPS	CHES	CAPSO	CAPS
pKa (25°C)	9.0	8.4	9.3	9.6	10.4
Useful pH Range	8.3 – 9.7	7.7 – 9.1	8.6 – 10.0	8.9 – 10.3	9.7 – 11.1
(pH units/°C)	-0.008	-0.018	-0.011	-0.009	-0.009
Metal Binding	Moderate (Cu ²⁺)	Weak	Negligible	Weak	Negligible
Solubility (H ₂ O)	High	High	High	Moderate	Moderate
Primary Utility	Enzymes (pH 9), Blotting	Electrophoresis	Enzymology	Western Blot	High pH Transfer

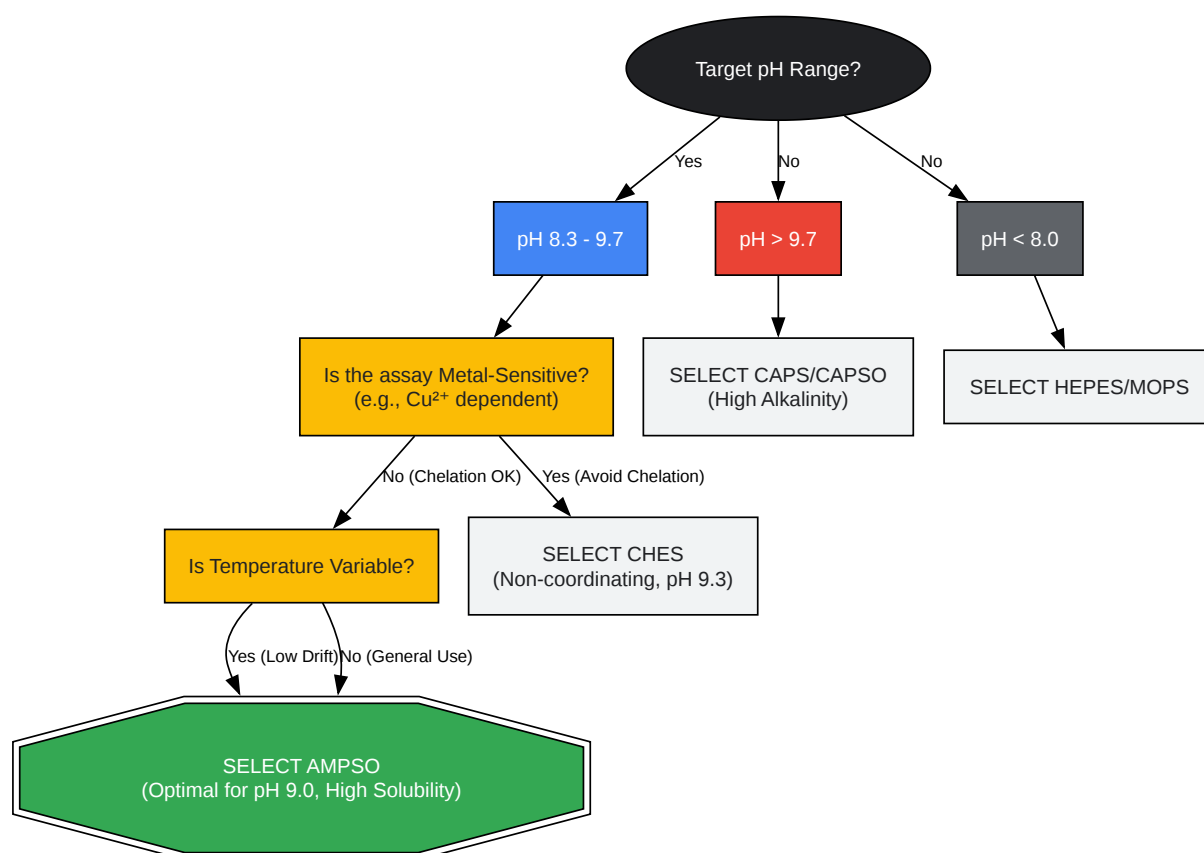
“

Technical Insight: AMPSO has a significantly lower temperature coefficient (

) than TAPS and Tris (which is -0.028). This makes AMPSO far superior for temperature-variable processes, such as PCR or thermal denaturation studies, where pH drift must be minimized.

Buffer Selection Decision Tree

Use this logic flow to determine if AMPSO is the correct buffer for your specific high-pH application.



[Click to download full resolution via product page](#)

Figure 1: Decision logic for selecting AMPSO over alternative Good's buffers based on pH, metal sensitivity, and temperature stability.

Part 2: Critical Performance Factors

1. Metal Ion Interference (The "Copper Factor")

Unlike CHES or CAPS, which are sterically bulky and lack hydroxyls near the amine, AMPSO contains a hydroxyethyl group that facilitates metal chelation.

- Observation: AMPSO forms complexes with Cu(II), and to a lesser extent Co(II) and Ni(II).
- Impact: It can inhibit metalloenzymes that rely on these cofactors if the buffer concentration is high enough to strip the metal from the enzyme active site.
- Mitigation: For copper-sensitive assays (e.g., BCA Protein Assay), validate with a standard curve prepared in the buffer or switch to CHES if interference is observed.

2. Thermal Stability

AMPSO exhibits a

of approximately -0.008.

- Comparison: Tris buffer changes pH by ~0.03 units per °C. A Tris solution pH 9.0 at 25°C will drop to pH 8.1 at 37°C.
- AMPSO Advantage: A pH 9.0 AMPSO solution at 25°C will only shift to ~pH 8.9 at 37°C. This stability is crucial for Alkaline Phosphatase (ALP) assays run at physiological temperatures.

Part 3: Application-Specific Protocols

Protocol A: Preparation of 0.1 M AMPSO Stock (pH 9.0)

Target: Standard stock for enzymology or electrophoresis.

Materials:

- AMPSO Free Acid (MW: 227.28 g/mol)
- Sodium Hydroxide (NaOH), 5 M solution
- Ultrapure water (Type I, 18.2 MΩ·cm)

Procedure:

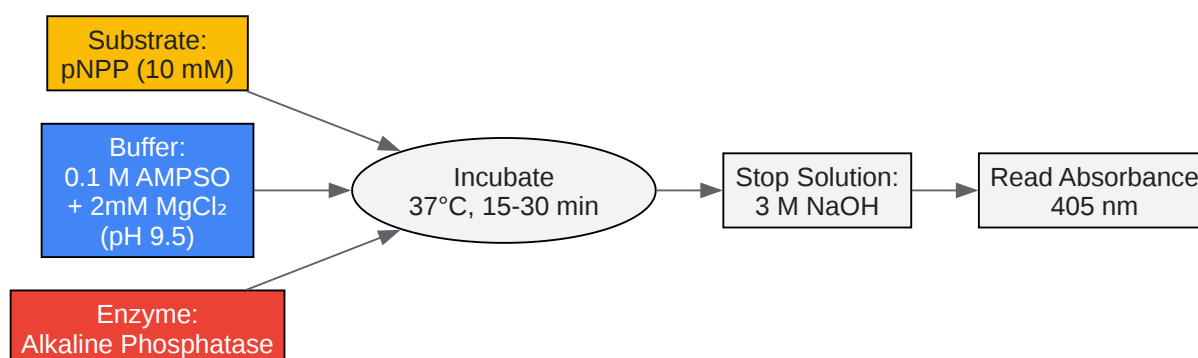
- Weighing: Dissolve 22.73 g of AMPSO free acid in 800 mL of ultrapure water.

- Initial pH Check: The solution will be acidic.
- Titration: Place a calibrated pH meter probe into the solution. Slowly add 5 M NaOH while stirring.
 - Note: Expect to add approximately 0.5 equivalents of NaOH to reach the pKa.
- Adjustment: Adjust pH to 9.0 at 25°C.
 - Critical: If your working temperature is 37°C, adjust the pH to 9.0 at 37°C (or set to 9.1 at 25°C to account for the -0.008 drift).
- Final Volume: Dilute to 1.0 L with ultrapure water.
- Sterilization: Filter sterilize through a 0.22 µm PES membrane. Do not autoclave if minimizing caramelization is critical (though AMPSO is generally heat stable).

Protocol B: Alkaline Phosphatase (ALP) Activity Assay

AMPSO is preferred over Glycine-NaOH for ALP assays due to better buffering capacity at the pH optimum (9.0–10.0) without the zinc-chelating properties of Glycine.

Workflow Diagram:



[Click to download full resolution via product page](#)

Figure 2: Optimized ALP assay workflow utilizing AMPSO to maintain pH 9.5 stability at 37°C.

Method:

- Prepare Reaction Buffer: 0.1 M AMP SO, pH 9.5, supplemented with 2 mM MgCl₂ and 0.1 mM ZnCl₂ (cofactors).
- Add 50 µL of sample (enzyme) to 100 µL of Reaction Buffer.
- Initiate reaction with 50 µL of p-Nitrophenyl Phosphate (pNPP) substrate.
- Incubate at 37°C. The low thermal drift of AMP SO ensures the pH remains at the enzyme's V_{max} optimum.
- Measure formation of p-nitrophenol at 405 nm.

References

- Good, N. E., & Izawa, S. (1972). Hydrogen ion buffers. *Methods in Enzymology*, 24, 53-68. [Link](#)
- Ferguson, W. J., et al. (1980).[1] Hydrogen ion buffers for biological research. *Analytical Biochemistry*, 104(2), 300-310. [Link](#)
- Reach Devices. (n.d.). Biological Buffers: pKa, dpKa/dT and Molecular Mass. Retrieved from Reach Devices. [Link](#)
- Szewczyk, B., & Kozloff, L. M. (1985). A method for the efficient blotting of strongly basic proteins from sodium dodecyl sulfate-polyacrylamide gels to nitrocellulose. *Analytical Biochemistry*, 150(2), 403-407. [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. interchim.fr [interchim.fr]

- To cite this document: BenchChem. [High-Performance Buffering at pH 9.0: A Technical Guide to AMPSO]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1278398/docs#high-performance-buffering-at-ph-9-0-a-technical-guide-to-ampso\]](https://www.benchchem.com/product/b1278398/docs#high-performance-buffering-at-ph-9-0-a-technical-guide-to-ampso)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)